

Preparation of BRL-15572 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: BRL-15572

Cat. No.: B1662937

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This document provides a detailed protocol for the preparation of a stock solution of **BRL-15572** in dimethyl sulfoxide (DMSO). **BRL-15572** is a selective antagonist of the serotonin 5-HT1D receptor and is a valuable tool in neuroscience and pharmacology research.^{[1][2]} Adherence to this protocol will ensure the accurate and consistent preparation of **BRL-15572** for in vitro and in vivo studies.

Chemical Properties and Solubility

A thorough understanding of the physicochemical properties of **BRL-15572** is crucial for accurate stock solution preparation. The relevant data is summarized in the table below.

Property	Value	Source
Chemical Name	4-(3-chlorophenyl)- α -(diphenylmethyl)-1-piperazineethanol, dihydrochloride	[1]
CAS Number	193611-72-2	[1][2]
Molecular Formula	C ₂₅ H ₂₇ ClN ₂ O · 2HCl	[1]
Molecular Weight	479.9 g/mol	[1]
Solubility in DMSO	30 mg/mL to 96 mg/mL	[1][3]
Appearance	Solid powder	[2]

Note: The dihydrochloride salt of **BRL-15572** is commonly used. Ensure you are using the correct molecular weight for your calculations based on the form of the compound provided by your supplier.

Experimental Protocol: Preparation of a 10 mM BRL-15572 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **BRL-15572** in DMSO. This concentration is a common starting point for serial dilutions for various experimental assays.

Materials:

- **BRL-15572** dihydrochloride powder
- Anhydrous or molecular sieve-dried dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer

- Pipettors and sterile, disposable pipette tips

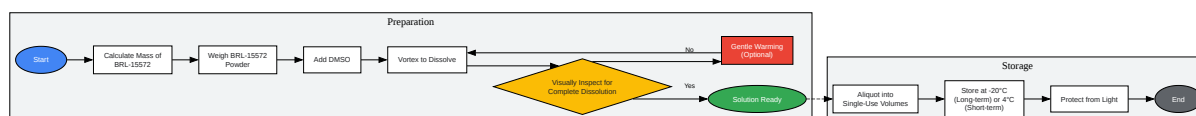
Procedure:

- Determine the required mass of **BRL-15572**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 479.9 \text{ g/mol} \times 1000 \text{ mg/g} = 4.799 \text{ mg}$
- Weigh the **BRL-15572** powder:
 - Using a calibrated analytical balance, carefully weigh out 4.799 mg of **BRL-15572** powder.
 - For ease of handling and to minimize waste, it is often practical to prepare a larger volume. For example, to prepare 5 mL, weigh out 23.995 mg.
- Dissolve in DMSO:
 - Transfer the weighed **BRL-15572** powder into a suitable container (e.g., a 1.5 mL microcentrifuge tube or a small amber glass vial).
 - Add the desired volume of DMSO (e.g., 1 mL for 4.799 mg).
 - It is recommended to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.[3]
- Ensure complete dissolution:
 - Cap the tube or vial securely.
 - Vortex the solution vigorously until the **BRL-15572** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Storage:

- Store the stock solution at -20°C for long-term storage (up to 3 years as a powder) or at 4°C for short-term use.
- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.
- Protect the solution from light by using amber-colored vials or by wrapping clear vials in aluminum foil.

Workflow for BRL-15572 Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of the **BRL-15572** stock solution.



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Caption: Workflow for preparing **BRL-15572** stock solution in DMSO.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **BRL-15572** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **BRL-15572** for comprehensive safety and handling information.

By following this detailed protocol, researchers can confidently prepare accurate and reliable stock solutions of **BRL-15572** for their experimental needs, ensuring the reproducibility and validity of their results.

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